

3-(Cyclopentylsulfonyl)aniline CAS number 80213-37-2 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Cyclopentylsulfonyl)aniline

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An In-depth Technical Guide to **3-(Cyclopentylsulfonyl)aniline** (CAS: 80213-37-2)

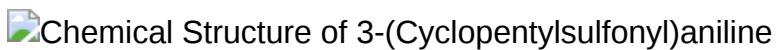
Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Cyclopentylsulfonyl)aniline is an organic compound featuring a core aniline structure substituted with a cyclopentylsulfonyl group at the meta-position.^[1] Its unique combination of a flexible, non-planar cyclopentyl moiety, a rigid aromatic ring, and a polar sulfonyl linker makes it a valuable building block in modern medicinal chemistry.^{[1][2]} While aniline scaffolds are prevalent in numerous approved drugs, their use can be accompanied by challenges such as metabolic instability or toxicity.^{[3][4]} The specific substitution pattern of **3-(Cyclopentylsulfonyl)aniline** offers a nuanced scaffold for chemists to modulate physicochemical properties and explore novel chemical space. This guide provides a comprehensive overview of its properties, a plausible synthetic route, key applications, and essential safety protocols.

Physicochemical and Structural Properties

The fundamental characteristics of a compound are critical for its application in synthesis and drug design. **3-(Cyclopentylsulfonyl)aniline** possesses the molecular formula C₁₁H₁₅NO₂S and a molecular weight of approximately 225.31 g/mol.^{[2][5]} While extensive experimental data on its physical properties is not widely published, the available information and structural attributes are summarized below.

Table 1: Physicochemical Properties of **3-(Cyclopentylsulfonyl)aniline**

Property	Value	Source(s)
CAS Number	80213-37-2	[6][7]
Molecular Formula	C ₁₁ H ₁₅ NO ₂ S	[5][8]
Molecular Weight	225.31 g/mol	[2][5]
Appearance	White to off-white powder (reported)	[1]
Melting Point	No data available	[1][8]
Boiling Point	No data available	[1][8]
Solubility	No data available	[1]
InChI Key	LAQAMRJFXNMGOQ- UHFFFAOYSA-N	[5]

Proposed Synthesis and Reactivity

While specific literature detailing the synthesis of **3-(Cyclopentylsulfonyl)aniline** is scarce, a logical and robust synthetic pathway can be proposed based on established organosulfur and aromatic chemistry principles. The most direct approach involves the sulfonation of an aniline derivative or the reduction of a corresponding nitroaromatic compound.

Proposed Synthetic Workflow

A plausible two-step synthesis starting from 3-nitrobenzenesulfonyl chloride is outlined below. This route is advantageous as it avoids direct manipulation of the highly reactive aniline, which can lead to side reactions. The nitro group serves as a stable precursor to the amine, which is revealed in the final step.



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Caption: Proposed two-step synthesis of **3-(Cyclopentylsulfonyl)aniline**.

Detailed Experimental Protocol (Hypothetical)

Step 1: Synthesis of 3-(Cyclopentylsulfonyl)-1-nitrobenzene

- **Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (AlCl_3 , 1.2 equivalents) and an anhydrous, inert solvent such as dichloromethane (DCM).
- **Reagent Addition:** Cool the suspension to 0°C in an ice bath. Add 3-nitrobenzenesulfonyl chloride (1.0 equivalent) to the flask.
- **Friedel-Crafts Reaction:** Add cyclopentane (1.1 equivalents) dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0°C .
- **Reaction Progression:** After the addition is complete, allow the mixture to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Carefully quench the reaction by slowly pouring the mixture over crushed ice. Separate the organic layer, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous magnesium sulfate (MgSO_4), and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to yield 3-(cyclopentylsulfonyl)-1-nitrobenzene.

Step 2: Reduction to **3-(Cyclopentylsulfonyl)aniline**

- **Setup:** In a round-bottom flask, dissolve the 3-(cyclopentylsulfonyl)-1-nitrobenzene (1.0 equivalent) from the previous step in ethanol or acetic acid.
- **Reducing Agent:** Add a reducing agent such as tin(II) chloride (SnCl_2 , 3-4 equivalents) in concentrated hydrochloric acid (HCl), or perform catalytic hydrogenation using palladium on carbon (Pd/C) under a hydrogen atmosphere.

- Reaction: If using SnCl_2 , heat the mixture to reflux for 2-4 hours. For catalytic hydrogenation, stir vigorously at room temperature under a balloon of H_2 . Monitor the disappearance of the starting material by TLC.
- Workup (for SnCl_2 method): Cool the reaction mixture and neutralize with a saturated solution of sodium hydroxide (NaOH) until the solution is basic. Extract the product with ethyl acetate.
- Final Steps: Combine the organic extracts, wash with brine, dry over anhydrous MgSO_4 , and concentrate in vacuo to yield the final product, **3-(Cyclopentylsulfonyl)aniline**.

Core Reactivity

The reactivity of **3-(Cyclopentylsulfonyl)aniline** is governed by its two primary functional groups: the aromatic amine and the sulfonyl group.

Key Reactive Sites	
Aniline Nitrogen (Nucleophilic)	Aromatic Ring (Electrophilic Substitution)

Structure of 3-(Cyclopentylsulfonyl)aniline

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Caption: Key reactive sites on **3-(Cyclopentylsulfonyl)aniline**.

- Aniline Moiety: The primary amine ($-\text{NH}_2$) is nucleophilic and basic. It can readily undergo N-acylation, N-alkylation, and diazotization reactions. The amine group is also a powerful ortho-, para-director for electrophilic aromatic substitution, activating the C2, C4, and C6 positions of the aniline ring.
- Aromatic Ring: The ring is activated by the amine and deactivated by the electron-withdrawing sulfonyl group. This push-pull electronic nature makes it a unique substrate for

further functionalization.

- **Sulfonyl Group:** The cyclopentylsulfonyl group is chemically robust and generally unreactive under standard organic synthesis conditions. It acts as a meta-director and a strong deactivating group for electrophilic aromatic substitution on its own.

Applications in Medicinal Chemistry and Drug Discovery

3-(Cyclopentylsulfonyl)aniline serves as a versatile intermediate for creating more complex molecules with potential therapeutic applications.[\[1\]](#)[\[9\]](#) The aniline substructure is a common feature in many FDA-approved drugs.[\[4\]](#)

- **Scaffold for Kinase Inhibitors:** The aniline core can act as a hinge-binding motif in many kinase inhibitors. The cyclopentylsulfonyl group can be used to probe deeper, non-polar pockets within an enzyme's active site, potentially improving potency and selectivity.
- **Bioisosteric Replacement:** The sulfonamide linkage, which can be formed from the aniline group, is a classic bioisostere of amides and esters. The sulfonimidamide group, an analogue of sulfonamides, introduces an additional chiral center, allowing for three-dimensional structure diversification.[\[10\]](#)
- **Modulation of Physicochemical Properties:** Replacing a simple aniline with this substituted version allows for fine-tuning of properties like lipophilicity (LogP), solubility, and metabolic stability, which are critical for developing viable drug candidates.[\[3\]](#)

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **3-(Cyclopentylsulfonyl)aniline** is paramount. The safety information is primarily derived from Safety Data Sheets (SDS) for this compound and related aniline structures.[\[8\]](#)[\[11\]](#)[\[12\]](#)

Table 2: Safety and Handling Summary

Aspect	Recommendation	Source(s)
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles, laboratory coat. Use in a chemical fume hood.	[8][11]
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. Wash hands thoroughly after handling.	[8][11][12]
Storage	Store in a tightly closed container in a dry, well-ventilated place. Recommended storage temperature varies (Room temp to 2-8°C).	[1][2][8][11]
Incompatibilities	Strong oxidizing agents.	[8]
Hazardous Combustion Products	Carbon monoxide, nitrogen oxides, sulfur oxides.	[8]
First Aid (Skin/Eye Contact)	Immediately flush skin or eyes with plenty of water for at least 15 minutes. Seek medical attention.	[12]
Disposal	Dispose of as special waste in accordance with local, regional, and national regulations.	[8]

Conclusion

3-(Cyclopentylsulfonyl)aniline (CAS: 80213-37-2) is a valuable and versatile chemical building block for researchers in synthetic and medicinal chemistry. Its distinct structural features—an activatable aniline ring, a robust sulfonyl linker, and a sp^3 -rich cyclopentyl group—provide a rich platform for the synthesis of novel compounds. While detailed experimental data

remains limited, its properties can be reliably inferred from its structure, and its synthesis can be achieved through established chemical transformations. Adherence to strict safety protocols is essential when handling this compound, as is typical for aniline derivatives. Its potential for creating diverse and potent biologically active molecules ensures its continued relevance in the field of drug discovery.

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- To cite this document: BenchChem. [3-(Cyclopentylsulfonyl)aniline CAS number 80213-37-2 properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1610776#3-cyclopentylsulfonyl-aniline-cas-number-80213-37-2-properties>

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